

# Comparison of Precipitating Reagents for Nickel Gravimetric Analysis

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## Compound of Interest

Compound Name: Dimethylglyoxime

Cat. No.: B8815664

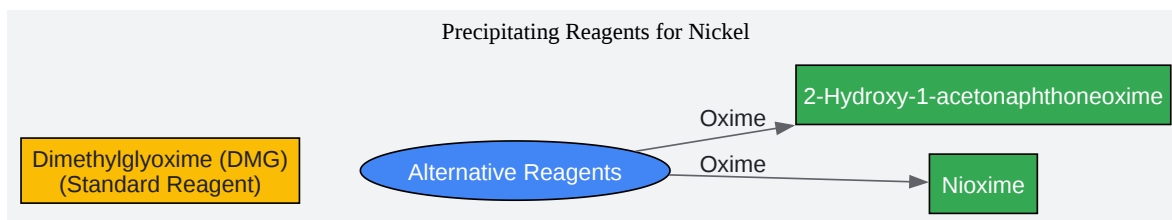
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The selection of a suitable precipitating agent is crucial for the accurate gravimetric determination of nickel. The ideal reagent should form a stable, insoluble, and pure precipitate with nickel, which can be easily filtered and weighed. This section compares the performance of the conventional reagent, **dimethylglyoxime** (DMG), with alternative reagents such as nioxime and 2-hydroxy-1-acetonaphthoneoxime.

Parameter	Dimethylglyoxime (DMG)	Nioxime (1,2-Cyclohexanedione dioxime)	2-Hydroxy-1-acetonaphthoneoxime
Precipitation pH	5-9 (slightly alkaline) [1][2][3]	5-9 (slightly alkaline) [4]	8.0-10.0[5]
Precipitate Color	Bright red[6]	Colored chelate complex	Greenish-yellow[5]
Solvent for Reagent	Ethanol[2]	Water[4]	Not specified, likely ethanol
Gravimetric Factor	0.2032[2]	Not specified	0.1278[5]
Thermal Stability	Decomposes around 280°C[7][8]	Drying temperature 110-120°C[4]	Drying temperature 110-120°C[5]
Interferences	Fe(III), Cr(III) (masked with tartaric/citric acid) [1]	Fe(III), Cr(III) (masked with tartaric/citric acid) [4]	Cu(II) can be determined from the same solution[5]
Key Advantages	High selectivity, well-established method	Higher water solubility of the reagent may reduce co-precipitation[4]	Lower gravimetric factor, potential for sequential determination with copper[5]
Key Disadvantages	Low solubility of the reagent in water can lead to co-precipitation[1]	Less commonly used than DMG	Limited data available compared to DMG

## Logical Relationship of Reagents

The following diagram illustrates the classification of the discussed reagents for the gravimetric determination of nickel.



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Caption: Classification of reagents for nickel gravimetric analysis.

## Experimental Protocols

Detailed methodologies for the gravimetric determination of nickel using **dimethylglyoxime**, nioxime, and 2-hydroxy-1-acetonaphthoneoxime are provided below.

### Gravimetric Determination of Nickel using Dimethylglyoxime (DMG)

#### 1. Sample Preparation:

- Accurately weigh a sample of the nickel-containing material and dissolve it in a suitable acid (e.g., nitric acid).
- If iron is present, add tartaric or citric acid to mask it.<sup>[1]</sup>
- Dilute the solution with distilled water.

#### 2. Precipitation:

- Heat the solution to 60-80°C.
- Add a 1% ethanolic solution of **dimethylglyoxime**.

- Slowly add dilute ammonia solution until the solution is slightly alkaline (pH 5-9) to precipitate the bright red nickel(II) dimethylglyoximate complex.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### 3. Digestion and Filtration:

- Digest the precipitate by keeping the solution hot (60-80°C) for about 30 minutes to an hour to allow the precipitate particles to grow.
- Allow the solution to cool to room temperature.
- Filter the precipitate through a pre-weighed sintered glass crucible.

### 4. Washing and Drying:

- Wash the precipitate with cold distilled water until the washings are free of chloride ions.
- Dry the crucible and precipitate in an oven at 110-120°C until a constant weight is achieved.[\[2\]](#)

### 5. Calculation:

- The weight of nickel is calculated using the gravimetric factor for Ni in  $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$  (0.2032).[\[2\]](#)

## Gravimetric Determination of Nickel using Nioxime

### 1. Sample Preparation:

- Dissolve a pre-weighed sample containing nickel in an appropriate acid.
- Add tartaric or citric acid if interfering ions like Fe(III) or Cr(III) are present.[\[4\]](#)
- Dilute the solution with distilled water.

### 2. Precipitation:

- Heat the solution to 70-80°C.
- Add a 0.8% aqueous solution of nioxime.[\[4\]](#)

- Adjust the pH to 5-9 by adding dilute ammonia solution to precipitate the nickel-nioxime complex.[\[4\]](#)

### 3. Digestion and Filtration:

- Digest the precipitate at 60-85°C for 20-60 minutes.[\[4\]](#)
- Cool the solution to room temperature.
- Filter the precipitate through a pre-weighed filtering crucible.

### 4. Washing and Drying:

- Wash the precipitate with cold water.
- Dry the precipitate in an oven at 110-120°C to a constant weight.[\[4\]](#)

### 5. Calculation:

- Calculate the weight of nickel based on the weight of the nickel-nioxime precipitate.

## Gravimetric Determination of Nickel using 2-Hydroxy-1-acetonaphthoneoxime

### 1. Sample Preparation:

- Prepare a stock solution of the nickel salt.

### 2. Precipitation:

- Take an aliquot of the nickel solution and buffer it with ammonium chloride-ammonium hydroxide.
- Add a 1% (w/v) solution of 2-hydroxy-1-acetonaphthoneoxime to precipitate the greenish-yellow nickel complex in a pH range of 8.0-10.0.[\[5\]](#)

### 3. Digestion and Filtration:

- Digest the precipitate for 30 minutes.[\[5\]](#)
- Filter the precipitate through a suitable filter medium.

#### 4. Washing and Drying:

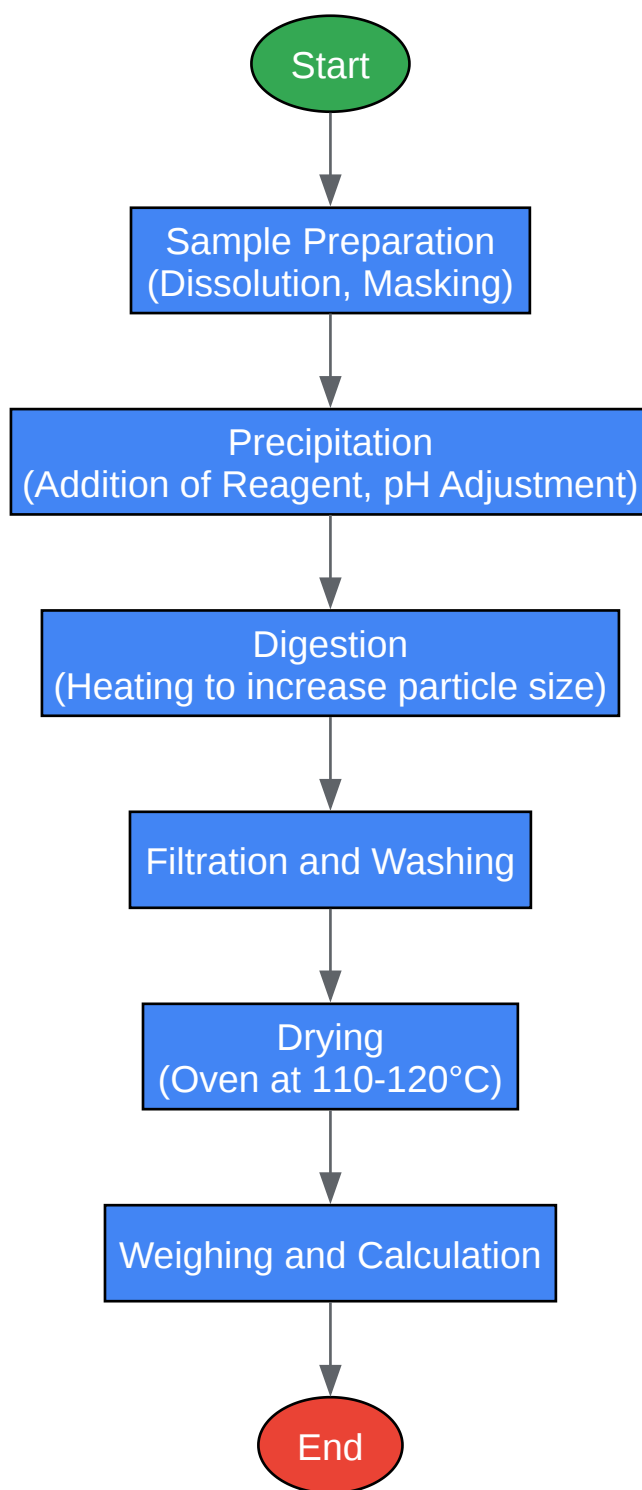
- Wash the precipitate appropriately.
- Dry the precipitate at 110-120°C to a constant weight.[\[5\]](#)

#### 5. Calculation:

- The precipitate is weighed as  $\text{Ni}(\text{C}_{12}\text{H}_{10}\text{O}_2\text{N})_2$ , and the amount of nickel is calculated using the gravimetric factor of 0.1278.[\[5\]](#)

## Experimental Workflow

The following diagram outlines the general workflow for the gravimetric determination of nickel.



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Caption: General workflow for nickel gravimetric analysis.

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